

Technical Guide: Physicochemical Properties of 1-Ethylpiperidin-4-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Ethyl-4-hydroxypiperidine

Cat. No.: B1294979

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available data on the melting and boiling points of 1-ethylpiperidin-4-ol. Due to a lack of experimentally determined values in readily available scientific literature and databases, this guide presents computed data for 1-ethylpiperidin-4-ol alongside experimental data for the closely related compound, 1-ethyl-4-piperidone, for comparative purposes. Furthermore, this guide outlines the standard experimental protocols for determining the melting and boiling points of organic compounds.

Data Presentation: Physicochemical Properties

The following table summarizes the available quantitative data for 1-ethylpiperidin-4-ol and the related compound 1-ethyl-4-piperidone. It is crucial to note that the data for 1-ethylpiperidin-4-ol are computational estimations and have not been experimentally verified.

Compound	Molecular Formula	CAS Number	Melting Point (°C)	Boiling Point (°C)	Data Type
1-Ethylpiperidin-4-ol	C ₇ H ₁₅ NO	3518-83-0	Not Available	Not Available	Experimental
Not Available	Not Available	Computed[1]			
1-Ethyl-4-piperidone	C ₇ H ₁₃ NO	3612-18-8	Not Available	46-48 (at 1 mmHg)	Experimental

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of melting and boiling points for organic compounds.

Melting Point Determination

The melting point of a solid organic compound is the temperature at which it transitions from a solid to a liquid phase. This physical property is a crucial indicator of purity.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or an electronic temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts (the completion of melting) are recorded. This range is reported as the melting point.

- Purity Assessment: A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound, whereas a broad melting point range suggests the presence of impurities.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology:

- Sample Preparation: A small volume of the liquid is placed in a small test tube or a fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or a boiling point apparatus, containing a high-boiling liquid (e.g., mineral oil or silicone oil).
- Heating and Observation: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Boiling Point Reading: The heat is removed, and the liquid is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the melting and boiling points of a chemical compound.

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Caption: Experimental workflow for determining melting and boiling points.

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References

- 1. 1-Ethylpiperidin-4-ol | C7H15NO | CID 77056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Ethylpiperidin-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294979#1-ethylpiperidin-4-ol-melting-point-and-boiling-point>]

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